

Technical Support Center: Optimizing Insemination Timing with Ovurelin™

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Compound of Interest

Compound Name: *Ovurelin*
CAS No.: *115803-96-8*
Cat. No.: *B054038*

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Welcome to the technical support center for **Ovurelin™** (gonadorelin acetate). This resource provides in-depth answers, experimental protocols, and troubleshooting guides to help researchers, scientists, and drug development professionals optimize its use in timed artificial insemination (AI) protocols.

Frequently Asked Questions (FAQs)

Q1: What is **Ovurelin** and what is its physiological mechanism of action?

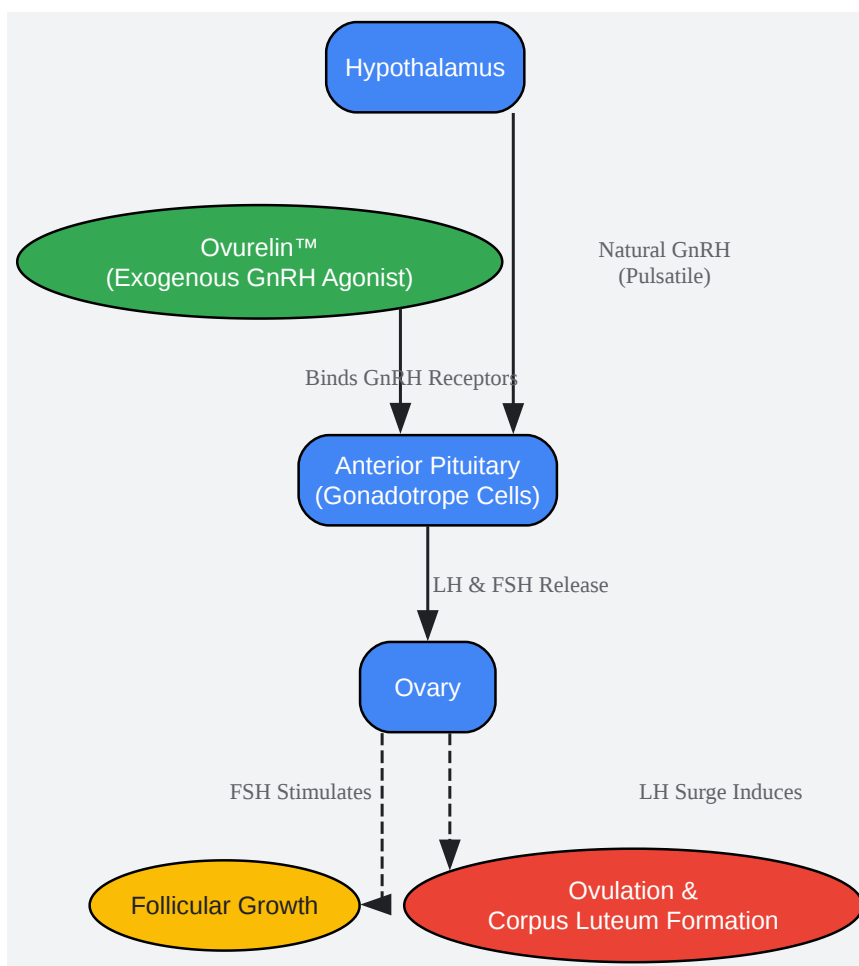
A1: **Ovurelin** is a sterile injectable solution containing gonadorelin acetate, a synthetic version of the naturally occurring gonadotropin-releasing hormone (GnRH).[1][2] Its primary function is to regulate reproductive cycles by stimulating the anterior pituitary gland.[1]

Mechanism of Action: **Ovurelin** acts by binding to GnRH receptors on gonadotrope cells in the anterior pituitary.[1][3] This binding initiates a signaling cascade that causes the synthesis and release of two critical gonadotropins: Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH).[1][4]

- FSH stimulates the growth and development of ovarian follicles.[4]

- LH is crucial for inducing ovulation of mature follicles and supporting the development of the corpus luteum (CL).[4]

By administering **Ovurelin** at a specific point in a synchronization protocol, it triggers an LH surge, leading to a predictable ovulation time, which is essential for successful timed AI.[5][6]



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Caption: Mechanism of **Ovurelin**™ on the Hypothalamic-Pituitary-Gonadal axis.

Q2: What is the expected timeframe from the second **Ovurelin** administration to ovulation in a typical Ovsynch protocol?

A2: Ovulation generally occurs between 24 and 32 hours after the second administration of a GnRH product like **Ovurelin** in an Ovsynch protocol.[6] The average time to ovulation is approximately 28 hours post-injection.[5] This predictable window is the basis for performing fixed-time AI without the need for estrus (heat) detection.

Experimental Protocols & Data

Q3: What is a standard Ovsynch protocol for dairy cattle using a GnRH product like **Ovurelin**?

A3: The Ovsynch protocol is a widely used method for synchronizing ovulation to enable fixed-time AI. The protocol involves a series of hormonal injections to control both the follicular wave and the timing of ovulation.

Standard Ovsynch-56 Protocol:

- Day 0: Administer first injection of **Ovurelin** (GnRH). This induces ovulation or luteinization of any dominant follicle and initiates a new follicular wave.[5]
- Day 7: Administer Prostaglandin F2 α (PGF2 α). This regresses the corpus luteum, causing progesterone levels to drop.[5]
- Day 9 (56 hours after PGF2 α): Administer second injection of **Ovurelin** (GnRH). This induces an LH surge, triggering ovulation of the mature dominant follicle.[6]
- Day 10 (8-18 hours after second GnRH): Perform timed artificial insemination.[4][6]



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